

# Personal protective equipment for handling 4-Hydroxyphenylpropionylglycine

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## Compound of Interest

Compound Name: 4-Hydroxyphenylpropionylglycine

Cat. No.: B3425086

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## Essential Safety and Handling Guide for 4-Hydroxyphenylpropionylglycine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Hydroxyphenylpropionylglycine**. The following procedures are based on best practices for handling similar chemical compounds and are intended to ensure a safe laboratory environment.

### I. Personal Protective Equipment (PPE)

When handling **4-Hydroxyphenylpropionylglycine**, particularly in its solid, powdered form, adherence to proper PPE protocols is mandatory to prevent skin and eye irritation, inhalation, and ingestion.<sup>[1][2][3][4]</sup>

Recommended PPE:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles. <a href="#">[5]</a> <a href="#">[6]</a>	Protects eyes from dust particles and potential splashes.
Hand Protection	Nitrile or other chemical-resistant gloves. <a href="#">[7]</a> <a href="#">[8]</a>	Prevents direct skin contact with the compound.
Body Protection	A lab coat or other protective clothing that covers the arms. <a href="#">[8]</a>	Protects skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust is generated. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	Minimizes the risk of inhaling fine particles.

## II. Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **4-Hydroxyphenylpropionylglycine** from receipt to use.

- Receiving and Inspection:
  - Upon receipt, visually inspect the container for any signs of damage or leakage.[\[11\]](#)
  - Wear appropriate PPE, including gloves and eye protection, when unpacking the compound.
- Storage:
  - Store in a cool, dry, and well-ventilated place.[\[9\]](#)[\[10\]](#)
  - Keep the container tightly closed to prevent contamination and moisture absorption.[\[9\]](#)[\[10\]](#)
  - Store away from strong oxidizing agents.[\[9\]](#)
- Preparation and Use:

- Handle the compound in a well-ventilated area, such as a chemical fume hood, especially when weighing or transferring the powder, to minimize dust generation.
- Avoid creating dust.[9][10]
- Wash hands thoroughly after handling the compound.[9][10]
- Ensure an eyewash station and safety shower are readily accessible.[2]

### III. Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

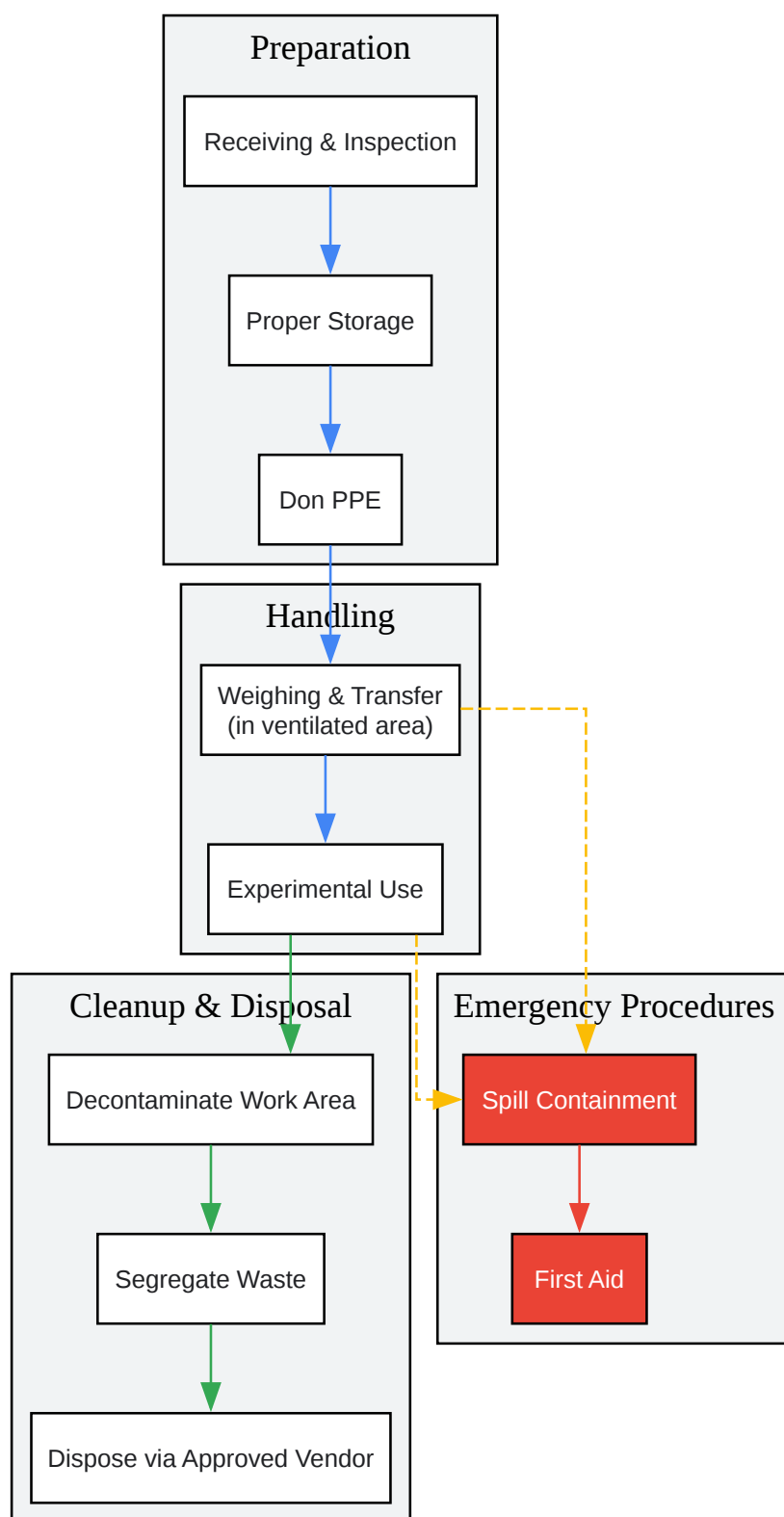
Incident	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention if irritation persists.[2][9]
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops.[2][9]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[2][9]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.[2][9]
Small Spill	For small spills, carefully sweep or shovel the solid material into a suitable, labeled container for disposal, avoiding dust formation.[2][9]

### IV. Disposal Plan

Proper disposal of **4-Hydroxyphenylpropionylglycine** and its containers is critical to prevent environmental contamination.

- Waste Segregation and Collection:
  - Collect waste material in a clearly labeled, sealed container.
  - Do not mix with other waste streams unless compatible.
- Disposal Method:
  - Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[3\]](#)[\[9\]](#)
  - Do not allow the chemical to enter drains or waterways.[\[10\]](#)
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor for guidance on local regulations and proper disposal procedures.[\[2\]](#)

## Workflow for Safe Handling of 4-Hydroxyphenylpropionylglycine



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Caption: Workflow for the safe handling of **4-Hydroxyphenylpropionylglycine**.

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